

MMV687807 as a potential novel anti-cholera agent

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Compound of Interest		
Compound Name:	MMV687807	
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MMV687807: A Potential Novel Anti-Cholera Agent

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the small molecule **MMV687807**, identified from the Medicines for Malaria Venture (MMV) Pathogen Box, as a promising novel agent against Vibrio cholerae, the bacterium responsible for cholera. This document synthesizes the current understanding of its mechanism of action, antimicrobial efficacy, and the basis of bacterial resistance, tailored for an audience in the fields of microbiology, infectious diseases, and pharmaceutical sciences.

Executive Summary

Cholera remains a significant global health threat, and the emergence of multidrug-resistant strains of V. cholerae necessitates the discovery of new therapeutics with novel mechanisms of action.[1] MMV687807 has been identified as a potent inhibitor of V. cholerae growth.[1][2] This compound appears to exert its effect by disrupting key cellular processes, including carbon metabolism and iron homeostasis.[2][3] Resistance to MMV687807 has been linked to the VceCAB efflux pump, providing insights into potential strategies to overcome resistance.[2][3] This guide details the quantitative data supporting its efficacy, the experimental protocols used in its characterization, and visual representations of its proposed biological pathways and experimental workflows.



Quantitative Antimicrobial Data

The antimicrobial activity of **MMV687807** against Vibrio cholerae El Tor strain C6706 has been quantified through various assays. The data highlights its potency and provides a baseline for further development and optimization.

Parameter	Value	Conditions	Reference
Growth Inhibition	≥ 50%	1.25 μM concentration after 8 hours of incubation.	[1]
Initial Screening Concentration	10 μΜ	Initial screen of 400 compounds from the Pathogen Box.	[1][4]
Cytotoxicity (HepG2 cells)	IC20 = 0.658 μM	Data from MMV on human hepatoma cells.	[1]

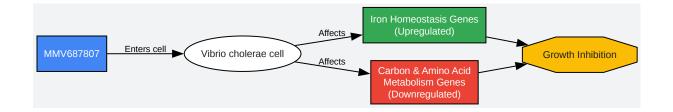
Mechanism of Action and Resistance

The precise molecular target of **MMV687807** is yet to be identified; however, transcriptomic analysis has elucidated its impact on several key bacterial pathways.[1][2][3]

Proposed Mechanism of Action

RNA sequencing of V. cholerae treated with MMV687807 revealed significant changes in gene expression, suggesting a multi-faceted mechanism of action.[2][3] The compound leads to the upregulation of genes involved in iron homeostasis and the downregulation of genes related to amino acid and carbon metabolism.[5] This disruption of essential metabolic and regulatory functions likely contributes to the observed growth inhibition. Iron acquisition is crucial for bacterial virulence and survival, making its disruption a promising antimicrobial strategy.[6][7][8]







MMV687807 Substrate VceCAB Efflux Pump Expels MMV687807

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